

2-Chloro-6-methylthiophenol structural information and SMILES notation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-6-methylthiophenol

Cat. No.: B098659

[Get Quote](#)

An In-depth Technical Guide to 2-Chloro-6-methylthiophenol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the structural and chemical properties of **2-Chloro-6-methylthiophenol**. It includes a summary of its physicochemical data, its unique SMILES notation for computational applications, and a discussion of its known applications in chemical synthesis. This document is intended to serve as a foundational resource for professionals in research and development who are interested in the properties and potential applications of this compound.

Structural Information and Chemical Identity

2-Chloro-6-methylthiophenol, also known as 2-chloro-6-methylbenzenethiol, is an aromatic organosulfur compound. Its structure consists of a benzene ring substituted with a chlorine atom, a methyl group, and a thiol group at positions 2, 6, and 1 respectively.

SMILES Notation: The Simplified Molecular Input Line Entry System (SMILES) notation for **2-Chloro-6-methylthiophenol** is: CC1=C(C(=CC=C1)Cl)S^[1]

This notation provides a linear representation of the molecule's structure, which is invaluable for cheminformatics and computational chemistry applications.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Chloro-6-methylthiophenol** is presented in the table below. This data is essential for understanding its behavior in various chemical and biological systems.

Property	Value	Reference
Molecular Formula	C7H7ClS	[1]
Molecular Weight	158.65 g/mol	[1]
Appearance	Clear colorless to yellow liquid	[2]
Boiling Point	135 °C	
Refractive Index	1.5920-1.5980 @ 20°C	[2]
CAS Number	18858-05-4	[1]

Experimental Data

Spectroscopic Data

While detailed experimental protocols for acquiring spectroscopic data are not readily available in the public domain, the following information has been reported regarding the analysis of **2-Chloro-6-methylthiophenol**:

- ¹H NMR Spectroscopy:** Spectra have been recorded on a BRUKER AC-300 instrument. The sample was sourced from Maybridge Chemical Company Ltd.
- Infrared (IR) Spectroscopy:** Attenuated Total Reflectance (ATR) IR spectra have been obtained using a Bruker Tensor 27 FT-IR instrument. The sample was sourced from Alfa Aesar, Thermo Fisher Scientific.

A comprehensive analysis of these spectra would be required to assign specific peaks to the molecular structure of **2-Chloro-6-methylthiophenol**.

Synthesis and Reactivity

Synthesis

A detailed, peer-reviewed experimental protocol for the synthesis of **2-Chloro-6-methylthiophenol** is not prominently available in the surveyed literature. However, a patent describes a method for preparing the related compound, 2-chloro-6-methylthiotoluene, via a diazotization reaction of 2-chloro-6-aminotoluene with a sodium thiomethoxide aqueous solution.[3] This suggests that a similar synthetic strategy could potentially be adapted for the synthesis of **2-Chloro-6-methylthiophenol**. General methods for thiophenol synthesis, such as the Newman-Kwart rearrangement or the Leuckart thiophenol reaction, may also be applicable.[4]

Chemical Reactivity and Applications

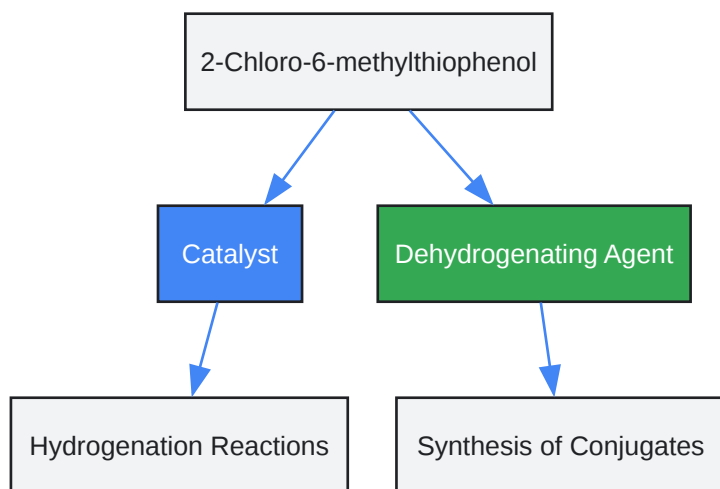
2-Chloro-6-methylthiophenol is known to have applications in chemical synthesis. It has been described as a catalyst for hydrogenation and as a dehydrogenating agent, which can be useful in the synthesis of conjugates. Its catalytic activity in hydrogenation can be enhanced in the presence of trimethylaluminium.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information regarding the biological activity of **2-Chloro-6-methylthiophenol**. No studies have been identified that describe its effects on biological systems, its mechanism of action, or its involvement in any signaling pathways. The potential for this compound in drug development is therefore unknown and would require significant further investigation.

Logical Relationships in Chemical Applications

While a biological signaling pathway cannot be depicted, the following diagram illustrates the logical relationship of **2-Chloro-6-methylthiophenol** in its known chemical applications.



[Click to download full resolution via product page](#)

Caption: Logical relationship of **2-Chloro-6-methylthiophenol** in chemical synthesis.

Conclusion

2-Chloro-6-methylthiophenol is a well-characterized small molecule with defined structural and physical properties. Its primary known utility lies in the field of chemical synthesis, where it can function as a catalyst and a dehydrogenating agent. A significant gap in the current knowledge exists regarding its biological activity. For researchers and professionals in drug development, this compound represents an unexplored chemical entity. Future studies are warranted to investigate its potential pharmacological effects and to determine if it interacts with any biological pathways.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chloro-6-methylthiophenol | C₇H₇ClS | CID 4130239 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloro-6-methylthiophenol, 96% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]

- 3. WO2020029720A1 - Method for preparing 2-chloro-6-methylthiitoluene - Google Patents [patents.google.com]
- 4. Thiophenol - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [2-Chloro-6-methylthiophenol structural information and SMILES notation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098659#2-chloro-6-methylthiophenol-structural-information-and-smiles-notation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com